

# Introduction: The Significance of the Morpholine Scaffold and Chirality

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## Compound of Interest

Compound Name: (S)-2-Ethylmorpholine

Cat. No.: B1604341

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The morpholine ring is a cornerstone in medicinal chemistry, recognized as a "privileged scaffold" due to its favorable physicochemical properties, metabolic stability, and its presence in numerous approved drugs.[\[1\]](#)[\[2\]](#) This six-membered heterocycle, containing both an ether and a secondary amine functional group, imparts improved aqueous solubility and pharmacokinetic profiles to parent molecules.[\[3\]](#)[\[4\]](#) When substituents are introduced, as in 2-Ethylmorpholine, stereoisomerism becomes a critical consideration.

The two enantiomers of 2-Ethylmorpholine, (S) and (R), possess identical physical properties in a non-chiral environment but can exhibit profoundly different biological activities, potencies, and toxicities.[\[5\]](#) This is because biological systems, such as enzymes and receptors, are inherently chiral. The U.S. Food and Drug Administration (FDA) and other global regulatory bodies mandate the characterization of individual enantiomers in chiral drug candidates, making the study of specific isomers like **(S)-2-Ethylmorpholine** essential for modern drug discovery.[\[5\]](#) This guide focuses specifically on the (S)-enantiomer, detailing its core properties and the methodologies required for its synthesis and characterization.

## Core Physicochemical Properties

The foundational step in utilizing any chemical building block is a thorough understanding of its physicochemical characteristics. The molecular weight of **(S)-2-Ethylmorpholine**, a key determinant in reaction stoichiometry and formulation, is 115.17 g/mol .[\[6\]](#)[\[7\]](#)

Below is a summary of its key identifiers and properties.

Table 1: Physicochemical Data for **(S)-2-Ethylmorpholine**

Property	Value	Source(s)
Molecular Weight	115.17 g/mol	[6][7]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	[6][7]
CAS Number	74572-14-8	[8]
Appearance	Liquid (typically)	[9]
Boiling Point	~161 - 163 °C	[9]
Density	~0.92 g/cm <sup>3</sup>	[9]
Solubility in Water	Miscible	[9]
SMILES String	CCC1CNCCO[C@H]1	[6]
InChI Key	RGNFMQJLAOONTP- LURJTMIESA-N	[8]

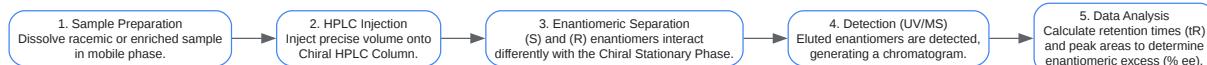
## Molecular Structure

The structure of **(S)-2-Ethylmorpholine** features a morpholine ring with an ethyl group at the C2 position, creating a stereogenic center.

Caption: 2D representation of **(S)-2-Ethylmorpholine**.

## Synthesis and Enantioselective Control

The synthesis of substituted morpholines can be achieved through various routes, often starting from 1,2-amino alcohols.[10][11] A common challenge is controlling the stereochemistry to produce a single enantiomer. The typical workflow involves either an asymmetric synthesis that directly yields the desired enantiomer or the synthesis of a racemic mixture followed by chiral resolution.



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